

Essential Safety and Logistical Information for Handling DIM-C-pPhOH

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Compound of Interest

Compound Name: DIM-C-pPhOH

Cat. No.: B1670648

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds like **DIM-C-pPhOH**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical Profile:

- Chemical Name: 1,1-Bis(3'-indolyl)-1-(p-hydroxyphenyl)methane
- Molecular Formula: $C_{23}H_{18}N_2O$ [1]
- Molecular Weight: 338.41 g/mol [1]
- Known Antagonist Role: Nuclear receptor 4A1 (NR4A1) antagonist [2][3][4][5]

While a comprehensive safety profile for **DIM-C-pPhOH** is not extensively documented, its structural components—a phenol group and indole rings (a type of aromatic hydrocarbon)—necessitate cautious handling akin to that of phenolic compounds and polycyclic aromatic hydrocarbons (PAHs). Phenol, in particular, is acutely toxic and can cause severe skin burns.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **DIM-C-pPhOH**.

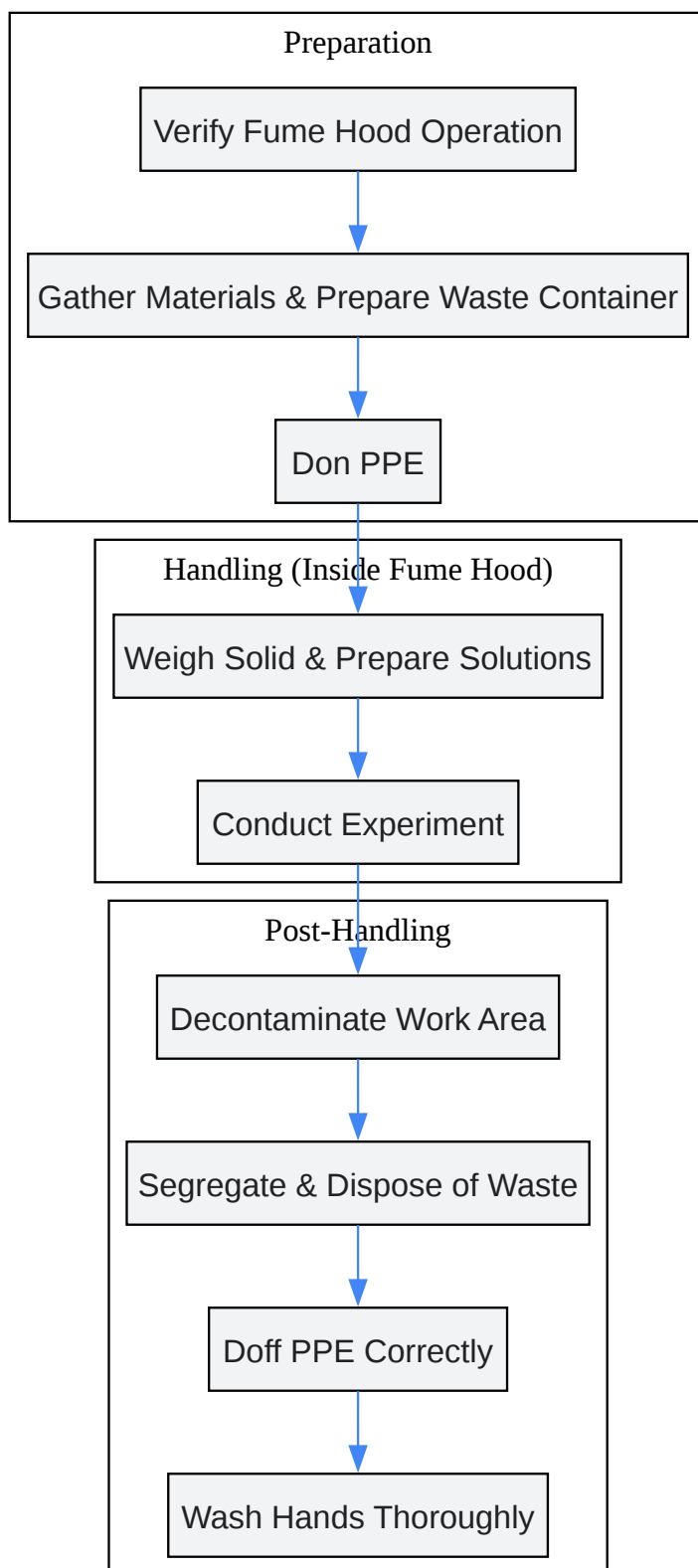
| PPE Category | Equipment | Specifications and Use Cases |
|-------------------------|-------------------------------|---|
| Eye and Face Protection | Safety Goggles or Face Shield | Always wear chemical splash goggles. A face shield should be worn over goggles when there is a significant risk of splashing. |
| Hand Protection | Double-layered Gloves | Wear two pairs of nitrile gloves for incidental contact with dilute solutions. For handling stock solutions or in situations with a higher risk of contact, use a more robust outer glove such as neoprene or butyl rubber over an inner nitrile glove. Change gloves immediately upon contamination. |
| Body Protection | Laboratory Coat and Apron | A fully buttoned, long-sleeved lab coat is mandatory. For procedures with a high splash potential, a chemically resistant apron (e.g., butyl rubber or neoprene) should be worn over the lab coat. ^[6] |
| Respiratory Protection | Fume Hood | All handling of DIM-C-pPhOH, including the preparation of stock and working solutions, must be conducted inside a certified chemical fume hood to prevent inhalation of any potential aerosols or vapors. ^[6] |
| Footwear | Closed-toe Shoes | Sturdy, closed-toe shoes that cover the entire foot are |

required in the laboratory at all times.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for minimizing risks.

- **Preparation:** Before handling the compound, ensure the chemical fume hood is operational and the sash is at the appropriate height. Gather all necessary equipment and reagents. Prepare a designated waste container for **DIM-C-pPhOH** contaminated materials.
- **Donning PPE:** Put on all required PPE as outlined in the table above, ensuring a proper fit.
- **Weighing and Solution Preparation:** Conduct all weighing of the solid compound and preparation of solutions inside the chemical fume hood. Use appropriate tools to handle the solid to avoid generating dust. When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- **Experimental Use:** Keep all containers with **DIM-C-pPhOH** sealed when not in immediate use. When transferring solutions, use appropriate pipettes or other transfer devices to minimize the risk of spills.
- **Post-Experiment:** After completing the experimental work, decontaminate the work area within the fume hood.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination. First, remove the outer gloves, followed by the apron, lab coat, and then the inner gloves. Safety goggles/face shield should be the last item removed before exiting the immediate work area. Wash hands thoroughly with soap and water immediately after removing all PPE.



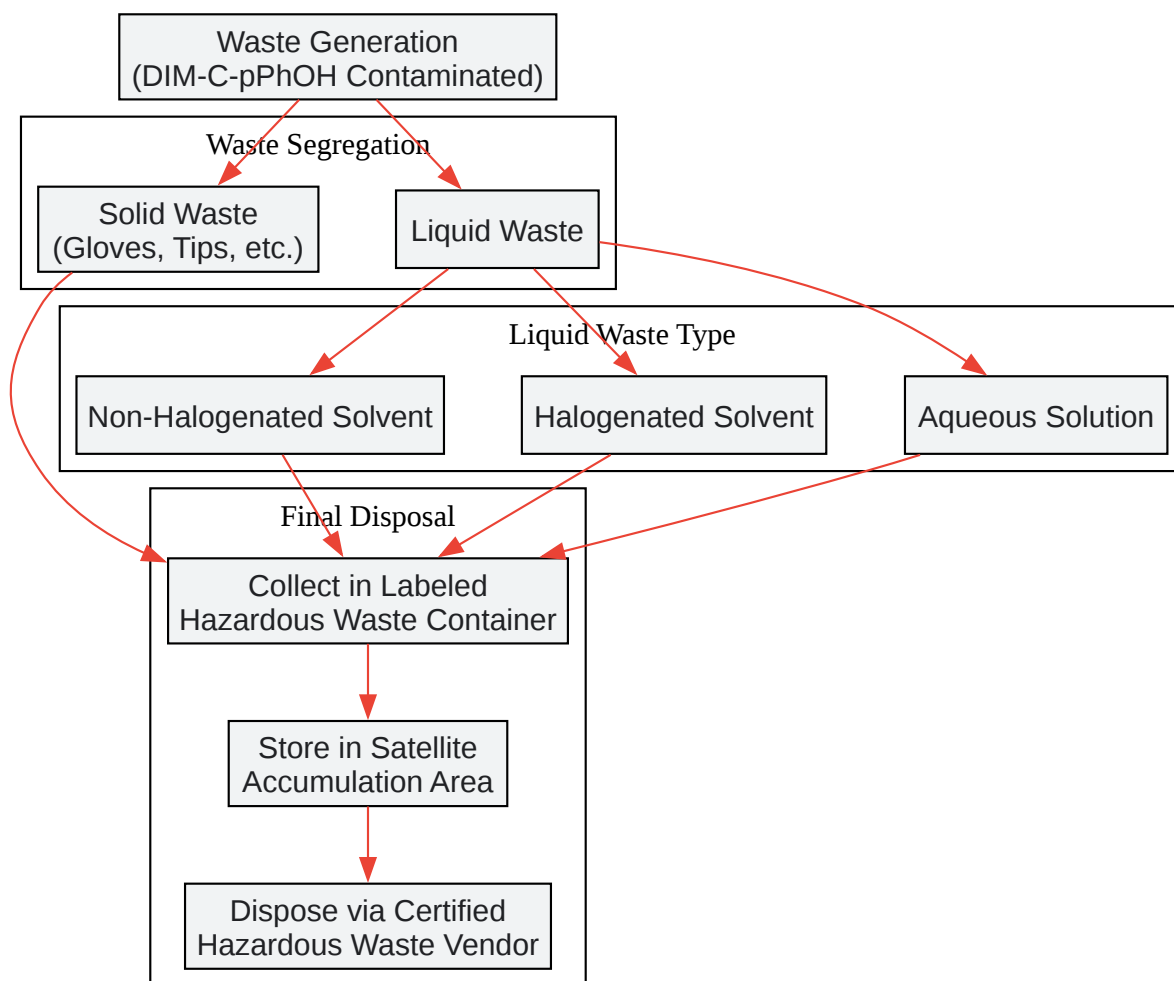
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*Safe Handling Workflow for **DIM-C-pPhOH**.*

Disposal Plan

Proper disposal of chemical waste is critical to ensure the safety of personnel and the environment.

- Solid Waste: All solid waste contaminated with **DIM-C-pPhOH** (e.g., weighing paper, pipette tips, gloves, paper towels) should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste:
 - Non-Halogenated Solvents: Solutions of **DIM-C-pPhOH** in non-halogenated organic solvents (e.g., DMSO, ethanol) should be collected in a designated, labeled container for non-halogenated solvent waste.[7]
 - Halogenated Solvents: If **DIM-C-pPhOH** is dissolved in a halogenated solvent (e.g., chloroform, dichloromethane), it must be disposed of as halogenated waste.[8]
Phenol/chloroform mixtures are treated as halogenated waste.[9]
 - Aqueous Solutions: Aqueous solutions containing **DIM-C-pPhOH** should be collected in a separate, labeled hazardous waste container. Do not dispose of these solutions down the drain.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**DIM-C-pPhOH**," and the type of solvent.
- Storage: Store waste containers in a designated and properly ventilated satellite accumulation area away from incompatible materials.



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Waste Disposal Workflow for **DIM-C-pPhOH**.

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